

Oral Glucose Tolerance Test (OGTT) Protocol with GPR119 Agonist for Preclinical Research

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Compound of Interest

Compound Name: GPR119 agonist 3

Cat. No.: B15604766

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

Introduction

G-protein coupled receptor 119 (GPR119) is a promising therapeutic target for type 2 diabetes and obesity.^[1] Predominantly expressed in pancreatic β -cells and enteroendocrine L-cells of the gastrointestinal tract, GPR119 activation leads to a dual mechanism of action: the stimulation of glucose-dependent insulin secretion and the release of incretin hormones such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP).^[1] ^[2]^[3] This combined action helps to improve glycemic control, making GPR119 agonists a subject of significant interest in metabolic disease research.^[1]

The oral glucose tolerance test (OGTT) is a fundamental preclinical assay used to assess how effectively an organism metabolizes a glucose load. When evaluating the efficacy of a GPR119 agonist, the OGTT provides critical insights into the compound's ability to improve glucose disposal, enhance insulin secretion, and stimulate incretin release in vivo.

This document provides a detailed protocol for conducting an OGTT in a murine model with the administration of a GPR119 agonist. It includes methodologies for animal preparation, drug and glucose administration, and sample collection, as well as templates for data presentation and visualization of the relevant biological pathways.

GPR119 Signaling Pathway

Activation of GPR119 by an agonist initiates a signaling cascade that promotes insulin and incretin secretion. The receptor is coupled to the Gas protein, and its activation stimulates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP).[1][2] This rise in cAMP in pancreatic β -cells enhances glucose-stimulated insulin secretion. In intestinal L-cells, the elevated cAMP triggers the release of GLP-1.



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GPR119 agonist signaling pathway in pancreatic β -cells and intestinal L-cells.

Experimental Protocol: Oral Glucose Tolerance Test in Mice

This protocol is adapted from standard procedures for OGTT in mice and incorporates the administration of a GPR119 agonist.

Materials:

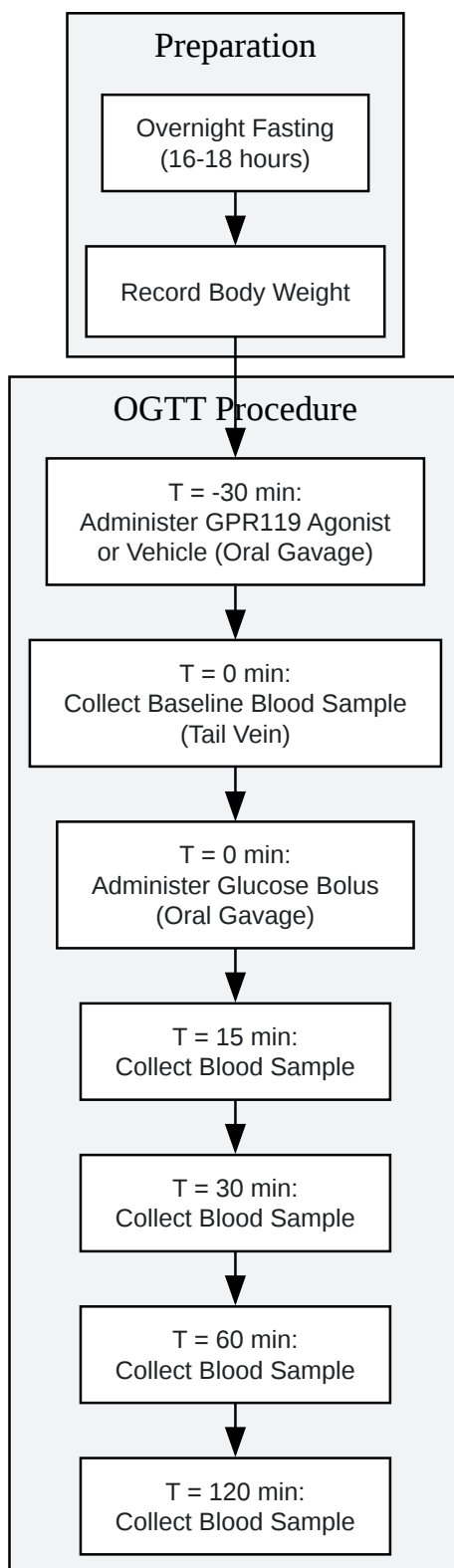
- GPR119 Agonist (e.g., AR231453)
- Vehicle for agonist (appropriate for the specific agonist)
- D-Glucose
- Sterile water or saline
- Glucometer and test strips

- Blood collection tubes (e.g., EDTA-coated microtubes for plasma)
- Oral gavage needles
- Animal scale
- Timer

Animal Preparation:

- House male C57BL/6 mice (or other appropriate strain) under standard conditions (12-hour light/dark cycle, controlled temperature and humidity) with ad libitum access to food and water.
- Acclimatize animals for at least one week before the experiment.
- Fast mice overnight (approximately 16-18 hours) before the OGTT. Ensure free access to water during the fasting period.

Experimental Workflow:



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References

- 1. Upregulated insulin secretion in insulin-resistant mice: evidence of increased islet GLP1 receptor levels and GPR119-activated GLP1 secretion - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
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